

Application Notes and Protocols for Flow Cytometry Analysis Following LEI-106 Exposure

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Compound of Interest

Compound Name: LEI-106
Cat. No.: B15614893

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Introduction

LEI-106 is a novel synthetic compound belonging to a series of cannabinoid receptor modulators. While detailed public information on **LEI-106** is emerging, its nomenclature, in context with related compounds such as LEI-102, strongly suggests its action as a selective agonist for the Cannabinoid Receptor 2 (CB2R). The endocannabinoid system, and specifically the CB2 receptor, is a key regulator of immune function and inflammatory processes. CB2 receptors are primarily expressed on immune cells, including B cells, T cells, and macrophages. Activation of CB2R has been shown to modulate cytokine release, induce apoptosis in various cell types (including cancer cells), and influence cell cycle progression, making it a promising therapeutic target for a range of pathologies, including inflammatory diseases and cancer.^{[1][2][3]}

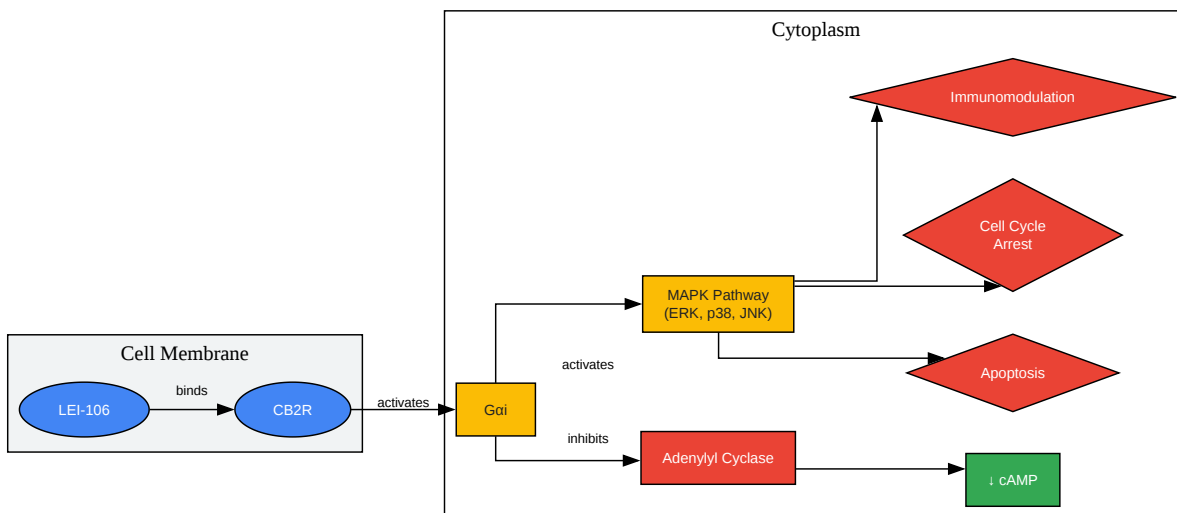
Flow cytometry is an indispensable tool for elucidating the cellular effects of pharmacological agents like **LEI-106**. This technology allows for the rapid, quantitative, and multi-parametric analysis of single cells in a heterogeneous population. Key applications for assessing the impact of **LEI-106** exposure include the precise measurement of apoptosis, detailed analysis of

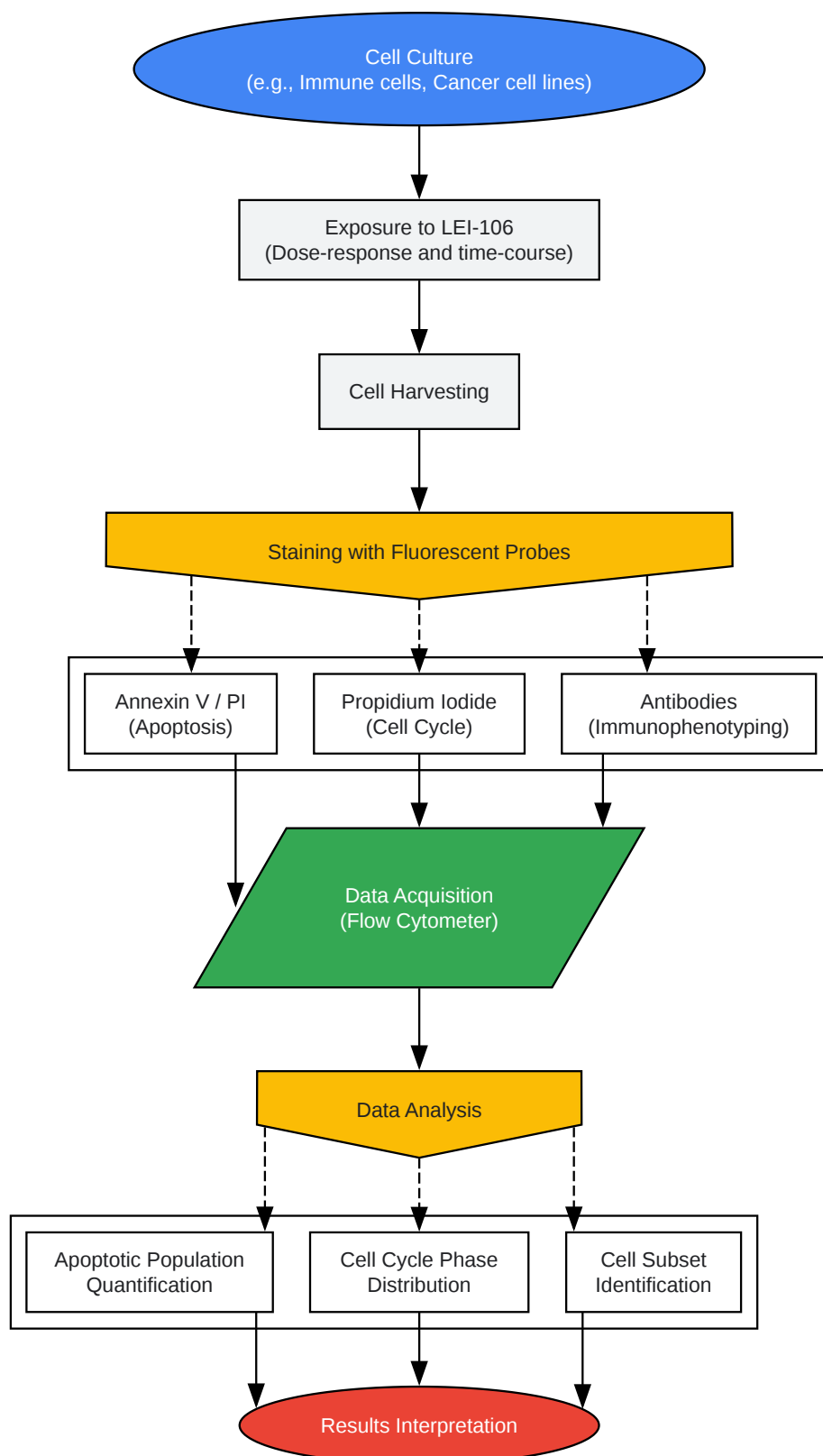
cell cycle distribution, and comprehensive immunophenotyping to discern changes in cellular subsets and activation states.

These application notes provide detailed protocols for utilizing flow cytometry to characterize the cellular response to **LEI-106**, enabling researchers to investigate its mechanism of action and therapeutic potential.

Signaling Pathways and Experimental Workflow

Activation of the CB2 receptor by an agonist such as **LEI-106** initiates a cascade of intracellular signaling events. A simplified representation of this pathway and the general experimental workflow for assessing the cellular consequences of **LEI-106** exposure are depicted below.





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References

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